

Navigating Ambiguity: A Practical Guide to Safely Handling 1-(4-Bromophenyl)-3-methylurea

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-3-methylurea

CAS No.: 20680-07-3

Cat. No.: B1207888

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is the bedrock of laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for **1-(4-Bromophenyl)-3-methylurea** (CAS No: 20680-07-3), a compound often utilized in synthetic chemistry and drug discovery pathways. As your partner in laboratory excellence, we aim to provide value beyond the product itself, building a foundation of deep trust through scientifically grounded safety protocols.

Understanding the Hazard Profile: A Case for Caution

The hazard classification for **1-(4-Bromophenyl)-3-methylurea** presents a degree of ambiguity in readily available safety literature. While some suppliers classify the substance as not hazardous under Regulation (EC) No 1272/2008, aggregated data from notifications to the European Chemicals Agency (ECHA) C&L Inventory indicate a harmonized classification of Acute Toxicity 4 (Oral), with the warning "Harmful if swallowed".^[1]

This discrepancy necessitates a cautious approach. The principle of "As Low As Reasonably Achievable" (ALARA) regarding exposure should be paramount. Furthermore, research has demonstrated that N-nitroso compounds derived from substituted ureas can exhibit carcinogenic properties. One study highlighted that 1-methyl-3(p-bromophenyl)-1-nitrosourea, which can be formed from **1-(4-Bromophenyl)-3-methylurea** in the presence of nitrites, is carcinogenic in rats.[2]

Therefore, this guide is built upon the recommendation to handle **1-(4-Bromophenyl)-3-methylurea** as a substance that is harmful if swallowed and a potential long-term health hazard.

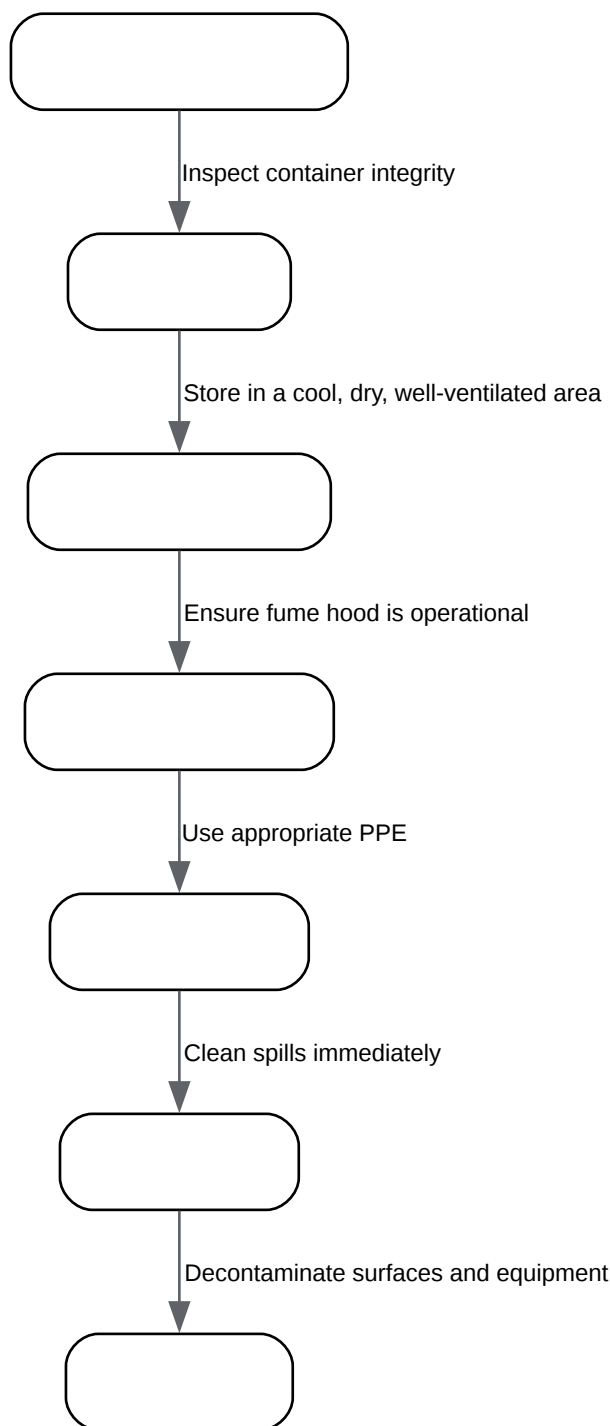
Core Personal Protective Equipment (PPE) Ensemble

A multi-layered approach to PPE is crucial to minimize exposure. The following table outlines the recommended PPE for handling **1-(4-Bromophenyl)-3-methylurea** in a laboratory setting.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm)	Provides a barrier against dermal contact. Double-gloving is recommended when handling larger quantities or for prolonged periods.
Eye Protection	Chemical safety goggles	Protects against splashes and airborne particles.
Body Protection	Fully-buttoned laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A dust mask or respirator may be necessary for tasks that generate dust.	Minimizes inhalation of airborne particles.

Procedural Workflow for Safe Handling

The following workflow provides a step-by-step guide for the safe handling of **1-(4-Bromophenyl)-3-methylurea**, from receiving to disposal.



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Caption: Workflow for the safe handling of **1-(4-Bromophenyl)-3-methylurea**.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Handling and Use

- Engineering Controls: All handling of solid **1-(4-Bromophenyl)-3-methylurea** that may generate dust should be conducted in a certified chemical fume hood.
- Weighing: When weighing the compound, use a balance inside the fume hood or in a designated weighing enclosure to contain any airborne particles.
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Spill and Exposure Management

Immediate and appropriate action is critical in the event of a spill or exposure.

Scenario	Action
Skin Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Minor Spill	Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation. Place it in a sealed, labeled container for disposal. Clean the spill area with a suitable decontaminating agent.
Major Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety department immediately.

Disposal Plan

All waste containing **1-(4-Bromophenyl)-3-methylurea** should be treated as hazardous chemical waste.

- **Solid Waste:** Collect all solid waste, including contaminated gloves, weigh paper, and disposable labware, in a clearly labeled, sealed container.
- **Liquid Waste:** If the compound is used in solution, collect the liquid waste in a compatible, labeled waste container.
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance.

By adhering to these protocols, you can confidently and safely incorporate **1-(4-Bromophenyl)-3-methylurea** into your research, ensuring the well-being of yourself and your colleagues while maintaining the integrity of your scientific endeavors.

References

- PubChem. N-(4-Bromophenyl)-N'-methylurea. National Center for Biotechnology Information. [\[Link\]](#)
- Warzok R, Martin J, Mendel J, Thust R, Schwarz H. The carcinogenicity of 1-methyl-3(p-bromophenyl)-1-nitrosourea (Br-MPNU). Arch Geschwulstforsch. 1983;53(4):329-33. [\[Link\]](#)

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Sources

- 1. N-(4-Bromophenyl)-N'-methylurea | C₈H₉BrN₂O | CID 152311 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. The carcinogenicity of 1-methyl-3(p-bromophenyl)-1-nitrosourea (Br-MPNU) - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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